

Mass Spectrometry Fragmentation Guide: 1-Acetyl-4-Methylpiperazine

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Compound of Interest

Compound Name: *1-(3-Methyl-piperazin-1-yl)-ethanone hydrochloride*

Cat. No.: *B13818809*

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Content Type: Technical Comparison & Application Guide Audience: Analytical Chemists, DMPK Researchers, and Drug Development Scientists

Executive Summary

1-Acetyl-4-methylpiperazine (AMP) serves as a vital diagnostic marker in the analysis of piperazine-derived pharmaceuticals. Its fragmentation behavior is distinct due to the interplay between the basic tertiary amine (N4) and the neutral amide (N1). This guide compares AMP's spectral signature against its metabolic precursors (1-Methylpiperazine) and structural analogs, providing a self-validating protocol for its identification in complex matrices.

Compound Profile:

- Formula:
- MW: 142.20 g/mol [1]
- Key Ionization Sites: Tertiary amine (High proton affinity), Amide oxygen.

Mechanistic Fragmentation Analysis

Understanding the physics of ion dissociation is required to predict spectral behavior across different instruments (Triple Quad vs. Q-TOF).

Electron Ionization (EI) – 70 eV

In EI, the molecular ion (

, m/z 142) is formed but is energetically unstable. The charge can localize on the amide nitrogen or the tertiary amine, driving two competing pathways.

- Pathway A (Amide-Driven):
 - cleavage adjacent to the amide nitrogen typically leads to the loss of the acetyl radical (, 43 Da), yielding a signal at m/z 99.
- Pathway B (Ring Cleavage): The piperazine ring undergoes complex retro-Diels-Alder (RDA) type fragmentations. The base peak is consistently m/z 70, representing the iminium ion formed after ring opening and loss of the acetylated fragment.
- Diagnostic Ions:
 - m/z 142: Molecular ion (Moderate intensity).
 - m/z 99: Loss of acetyl group ().
 - m/z 70: Base peak (Piperazine ring fragment,).
 - m/z 58: Methylated aziridinium species ().

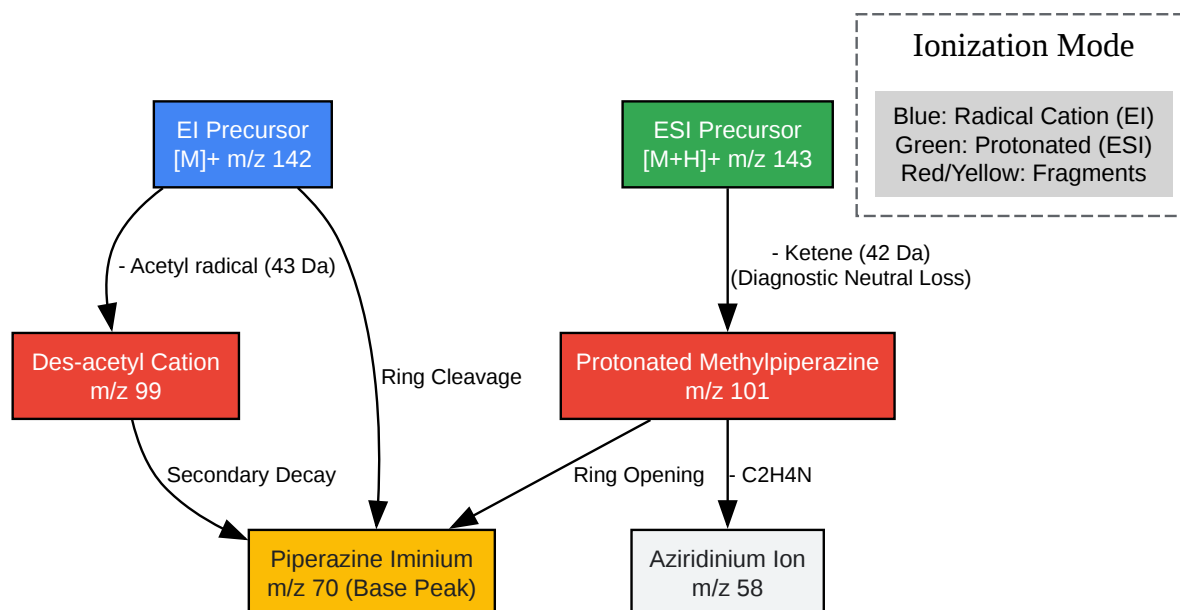
Electrospray Ionization (ESI) – CID MS/MS

In LC-MS, the molecule forms a stable protonated precursor

at m/z 143. Fragmentation is driven by Collision-Induced Dissociation (CID).[2]

- **Primary Transition (Loss of Ketene):** The most energetically favorable pathway is the neutral loss of ketene (42 Da) via a 4-membered transition state rearrangement at the amide. This yields the protonated 1-methylpiperazine ion at m/z 101.
- **Secondary Transition (Ring Opening):** High collision energies fragment the m/z 101 product further into m/z 70 and m/z 58, mimicking the EI pattern but from an even-electron precursor.

Visualization of Signaling Pathways



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Caption: Comparative fragmentation pathways of 1-Acetyl-4-methylpiperazine in EI (radical-driven) vs. ESI (charge-driven) modes.

Comparative Performance Guide

This section objectively compares 1-Acetyl-4-methylpiperazine against its direct structural analogs. This comparison is crucial for distinguishing metabolites (e.g., N-dealkylation vs. N-

acetylation) in pharmacokinetic studies.

Table 1: Spectral Distinction Matrix

Feature	1-Acetyl-4-methylpiperazine	1-Methylpiperazine (Precursor)	1-Acetylpiperazine (Analog)
Precursor Ion (ESI)	m/z 143	m/z 101	m/z 129
Primary Fragment (MS2)	m/z 101 (Loss of 42 Da)	m/z 70 (Loss of 31 Da)	m/z 87 (Loss of 42 Da)
Base Peak (EI)	m/z 70	m/z 58	m/z 56
Retention Behavior (RP-LC)	Moderate (Amide increases lipophilicity)	Weak (Elutes in void volume often)	Moderate
Diagnostic Utility	Loss of Ketene (-42 Da) confirms N-acetyl group.	Difficult to retain; requires HILIC or ion-pairing.	Distinguishable by mass shift (-14 Da vs Acetyl-Methyl).

Expert Insight: The Neutral Loss of 42 Da (Ketene) is the "gold standard" diagnostic for identifying N-acetylated piperazines in LC-MS/MS. If you observe a transition of

, it confirms the acetyl group is on a nitrogen atom, distinguishing it from potential isobaric oxidation products.

Experimental Protocol: Targeted LC-MS/MS Detection

This protocol is designed for self-validation. It uses the diagnostic transitions identified above to ensure specificity in complex biological matrices (e.g., plasma or urine).

Workflow Overview

- Sample Prep: Protein precipitation (avoid LLE due to polarity).
- Chromatography: HILIC or High-pH Reversed Phase.
- Detection: MRM Mode (Positive ESI).

Step-by-Step Methodology

1. Chromatographic Separation (High-pH RP)

- Rationale: Piperazines are basic (). Standard acidic mobile phases result in poor retention and peak tailing. High pH keeps the tertiary amine neutral, improving retention.
- Column: C18 with hybrid particles (stable up to pH 12), e.g., Waters XBridge or Phenomenex Gemini.
- Mobile Phase A: 10 mM Ammonium Bicarbonate (pH 10.0).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 5 minutes.

2. Mass Spectrometry Parameters (Triple Quadrupole)

- Source: ESI Positive.^[3]^[4]
- Capillary Voltage: 3.0 kV (Standard).
- Cone Voltage: 30 V (Optimize to prevent in-source fragmentation of the labile amide).
- MRM Transitions:
 - Quantifier:
(CE: 15-20 eV). Rationale: High abundance, specific loss of ketene.
 - Qualifier 1:
(CE: 30-35 eV). Rationale: Structural confirmation of piperazine core.
 - Qualifier 2:
(CE: 40 eV). Rationale: High energy fragment for specificity.

3. Data Validation Criteria

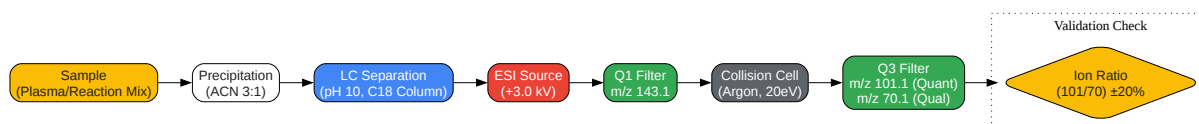
- Retention Time: Must match standard

min.

- Ion Ratio: The ratio of (101/70) product ions must be consistent with the reference standard within

.

Workflow Diagram



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Caption: Standardized LC-MS/MS workflow for the specific detection of Acetyl-methylpiperazine.

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